

N-Acetyl-N-methyl-L-leucine: A Technical Guide on a Novel Compound

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Compound of Interest

Compound Name: *N-Acetyl-N-methyl-L-leucine*

Cat. No.: *B15300498*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the synthesis, and theoretical biological context of **N-Acetyl-N-methyl-L-leucine**. Due to the limited specific research on this compound, this guide also extensively covers the well-documented parent compound, N-acetyl-L-leucine, to provide a foundational understanding.

Introduction and Discovery

Direct historical accounts and discovery narratives for **N-Acetyl-N-methyl-L-leucine** are not readily available in published scientific literature, suggesting it is a novel or niche research compound. Its existence is primarily theoretical, based on the principles of organic synthesis and the known reactivity of its parent molecules, L-leucine, N-acetyl-L-leucine, and N-methyl-L-leucine.

In contrast, the parent compound, N-acetyl-L-leucine, has a documented history. The racemic mixture, N-acetyl-DL-leucine, has been commercially available in France since 1957 for the treatment of vertigo.[1] More recent research has identified the L-enantiomer, N-acetyl-L-leucine, as the biologically active form, leading to its investigation for various neurodegenerative and neurological disorders.[2][3]

Synthesis of N-Acetyl-N-methyl-L-leucine

A definitive, published synthesis protocol for **N-Acetyl-N-methyl-L-leucine** is not available. However, a plausible synthetic route can be proposed based on established methods for the N-methylation of N-acylated amino acids. The most broadly applied method for N-methylation of N-acyl amino acids involves the use of a strong base and a methylating agent.^[4]

A potential two-step synthesis from L-leucine is outlined below.

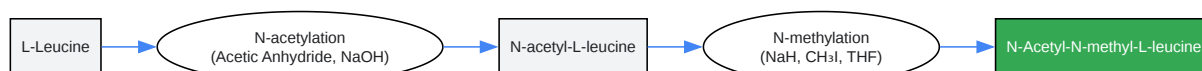
Experimental Protocol: Proposed Synthesis

Step 1: N-acetylation of L-leucine to form N-acetyl-L-leucine.

- **Materials:** L-leucine, acetic anhydride, aqueous sodium hydroxide.
- **Procedure:** L-leucine is dissolved in an aqueous solution of sodium hydroxide. Acetic anhydride is then added portion-wise while maintaining the temperature and pH of the reaction mixture. The reaction is stirred until completion, typically monitored by thin-layer chromatography. Upon completion, the solution is acidified to precipitate the N-acetyl-L-leucine product. The crude product is then filtered, washed, and can be recrystallized to achieve high purity.

Step 2: N-methylation of N-acetyl-L-leucine to form **N-Acetyl-N-methyl-L-leucine**.

- **Materials:** N-acetyl-L-leucine, sodium hydride (NaH), methyl iodide (CH₃I), anhydrous tetrahydrofuran (THF).
- **Procedure:** N-acetyl-L-leucine is dissolved in anhydrous THF under an inert atmosphere (e.g., argon or nitrogen). The solution is cooled in an ice bath, and sodium hydride is added portion-wise as a strong base to deprotonate the amide nitrogen. The reaction mixture is stirred for a period to ensure complete deprotonation. Methyl iodide is then added as the methylating agent. The reaction is allowed to warm to room temperature and stirred until completion. The reaction is quenched by the careful addition of water. The product is then extracted with an organic solvent, and the organic layer is washed, dried, and concentrated under reduced pressure. The crude **N-Acetyl-N-methyl-L-leucine** can be purified using column chromatography.



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Proposed two-step synthesis of **N-Acetyl-N-methyl-L-leucine**.

Physicochemical Properties

The predicted physicochemical properties of **N-Acetyl-N-methyl-L-leucine** are compared with the known properties of N-acetyl-L-leucine in the table below.

Property	N-acetyl-L-leucine	N-Acetyl-N-methyl-L-leucine (Predicted)
Molecular Formula	C ₈ H ₁₅ NO ₃	C ₉ H ₁₇ NO ₃
Molecular Weight	173.21 g/mol [1]	187.24 g/mol
Appearance	White crystalline powder[5]	Likely a white solid
Solubility	8.1 mg/mL in water at 25 °C[1]	Expected to have lower water solubility
LogP	0.5[1]	Expected to be higher than 0.5

Biological Activity and Mechanism of Action (Inferred from N-acetyl-L-leucine)

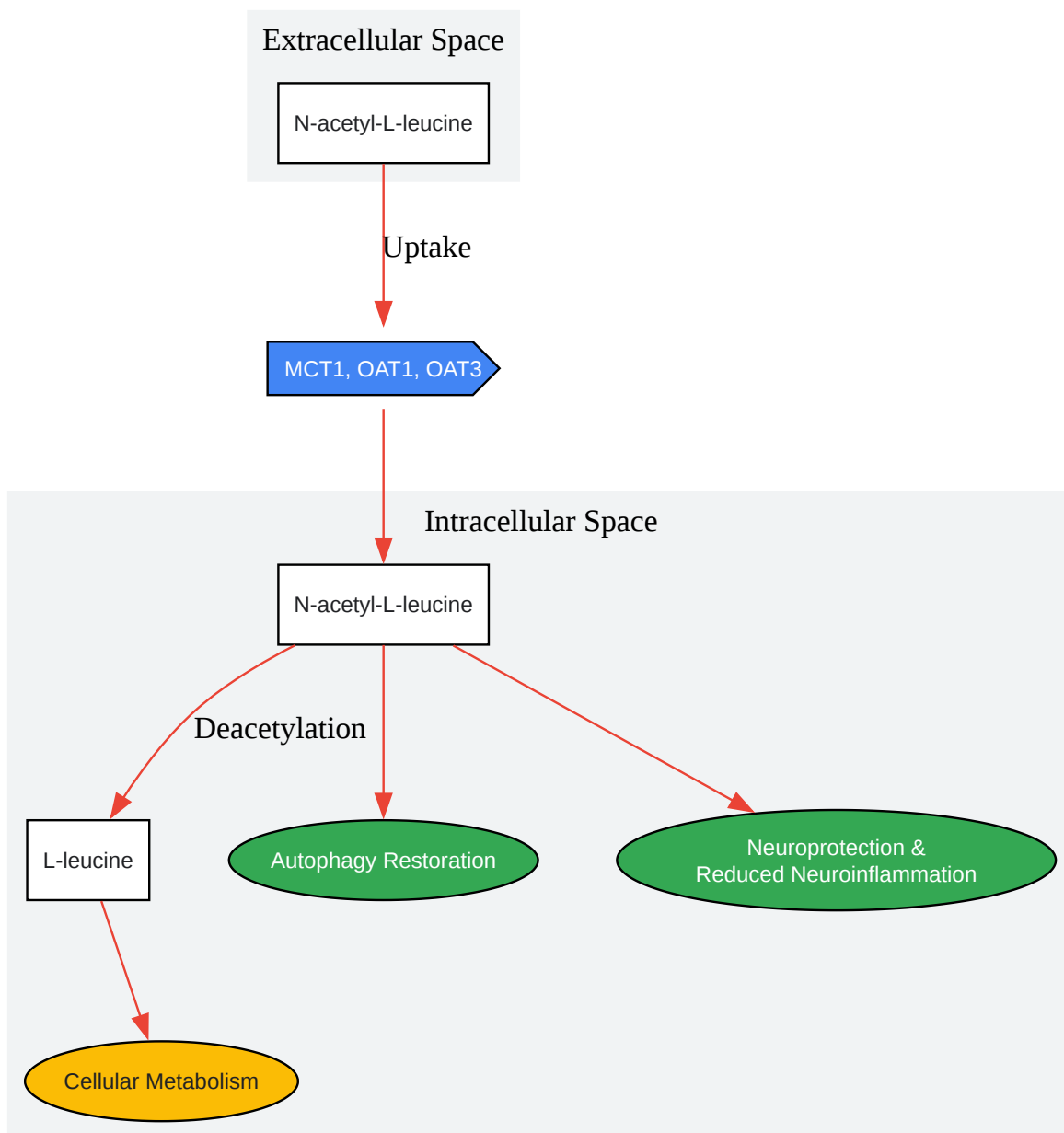
There is no direct research on the biological activity or mechanism of action of **N-Acetyl-N-methyl-L-leucine**. However, insights can be drawn from the extensive studies on N-acetyl-L-leucine.

The working hypothesis for N-acetyl-L-leucine is that it acts as a prodrug, entering metabolic pathways where its effects are mediated by its metabolic products.[6] Acetylation of leucine alters its cellular uptake, switching from the L-type amino acid transporter (LAT1) to organic anion transporters (OAT1 and OAT3) and the monocarboxylate transporter type 1 (MCT1).[6]

Once inside the cell, N-acetyl-L-leucine is metabolized to L-leucine.[6] The therapeutic effects of N-acetyl-L-leucine are being investigated in the context of several neurological disorders and are thought to involve multiple pathways:

- **Neuroprotection and Attenuation of Neuroinflammation:** In models of traumatic brain injury, N-acetyl-L-leucine has been shown to attenuate neuronal death and neuroinflammation.[3]
- **Restoration of Autophagy Flux:** N-acetyl-L-leucine treatment can partially restore autophagy, a cellular process for clearing damaged components.[3]
- **Metabolic Regulation:** In animal models of neurodegenerative diseases like Sandhoff's disease and Niemann-Pick disease type C, N-acetyl-DL-leucine has been observed to normalize glucose and glutamate metabolism and improve mitochondrial energy metabolism. [2]

It is important to note that the N-methylation of the amide nitrogen in **N-Acetyl-N-methyl-L-leucine** would likely alter its biological properties significantly compared to N-acetyl-L-leucine. The methyl group could sterically hinder enzymatic deacetylation, potentially making it a poorer prodrug for L-leucine. Furthermore, the change in the hydrogen bonding capacity of the amide group could affect its interaction with transporters and target proteins.



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Hypothesized mechanism of action of N-acetyl-L-leucine.

Quantitative Data from Preclinical Studies of N-acetyl-L-leucine

The following table summarizes key quantitative data from preclinical studies on N-acetyl-L-leucine.

Parameter	Value	Species/Model	Study Context
MCT1 Transport (K_m)	3.0 mM	In vitro	Cellular uptake kinetics of N-acetyl-L-leucine[6]
MCT1 Inhibition (IC_{50})	15 mM	In vitro	Inhibition of MCT1 by N-acetyl-L-leucine[6]

Conclusion and Future Directions

N-Acetyl-N-methyl-L-leucine remains a compound of theoretical interest with a scarcity of dedicated research. Its synthesis is plausible through established chemical methodologies. The biological effects of the dual N-acetylation and N-methylation of L-leucine are yet to be explored and could offer novel pharmacological properties. Future research should focus on the successful synthesis and purification of **N-Acetyl-N-methyl-L-leucine**, followed by in vitro and in vivo studies to elucidate its pharmacokinetic profile, metabolic fate, and potential therapeutic activities. Comparative studies with N-acetyl-L-leucine would be crucial to understanding the impact of the N-methyl group on its biological function.

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